

Physical properties of 5-Chlorohex-1-ene: boiling point and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chlorohex-1-ene

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An In-depth Technical Guide on the Physical Properties of 5-Chlorohex-1-ene

This guide provides a comprehensive overview of the key physical properties of **5-Chlorohex-1-ene**, tailored for researchers, scientists, and professionals in the field of drug development. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a logical workflow for its synthesis.

Core Physical Properties

5-Chlorohex-1-ene is a halogenated alkene with distinct physical characteristics that are crucial for its handling, application, and purification in a laboratory setting.

Data Presentation

The primary physical properties of **5-Chlorohex-1-ene** are summarized in the table below for easy reference and comparison.

Physical Property	Value
Boiling Point	121.346 °C (at 760 mmHg)[1]
Density	0.882 g/cm ³ [1]
Molecular Formula	C ₆ H ₁₁ Cl
Molecular Weight	118.6045 g/mol [1]
Flash Point	20.115 °C[1]
Refractive Index	1.425[1]
Vapor Pressure	17.584 mmHg (at 25 °C)[1]

Experimental Protocols

The determination of the physical properties of a compound like **5-Chlorohex-1-ene** requires precise and standardized experimental procedures. Below are detailed methodologies for determining the boiling point and a plausible synthetic route.

Determination of Boiling Point

Objective: To accurately measure the boiling point of **5-Chlorohex-1-ene**.

Apparatus:

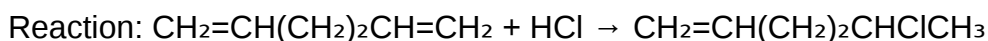
- A round-bottom flask or a test tube
- Heating mantle or sand bath
- Thermometer calibrated for the expected temperature range
- Condenser
- Boiling chips
- Distillation head and receiving flask (for distillation method)

Procedure:

- **Sample Preparation:** A small volume of **5-Chlorohex-1-ene** is placed in the round-bottom flask or test tube, and a few boiling chips are added to ensure smooth boiling.
- **Apparatus Setup:** The flask is connected to a condenser in a distillation setup. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head, ensuring the vapor temperature is measured accurately.
- **Heating:** The sample is gently heated. The temperature is monitored closely as it approaches the boiling point.
- **Observation:** The boiling point is recorded as the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature should remain constant during the distillation of the pure liquid.

Synthesis of 5-Chlorohex-1-ene

A plausible method for the synthesis of **5-Chlorohex-1-ene** involves the reaction of 1,5-hexadiene with hydrochloric acid.



Materials:

- 1,5-Hexadiene
- Concentrated Hydrochloric Acid
- Anhydrous Calcium Chloride (for drying)
- Reaction flask with a magnetic stirrer
- Separatory funnel
- Distillation apparatus

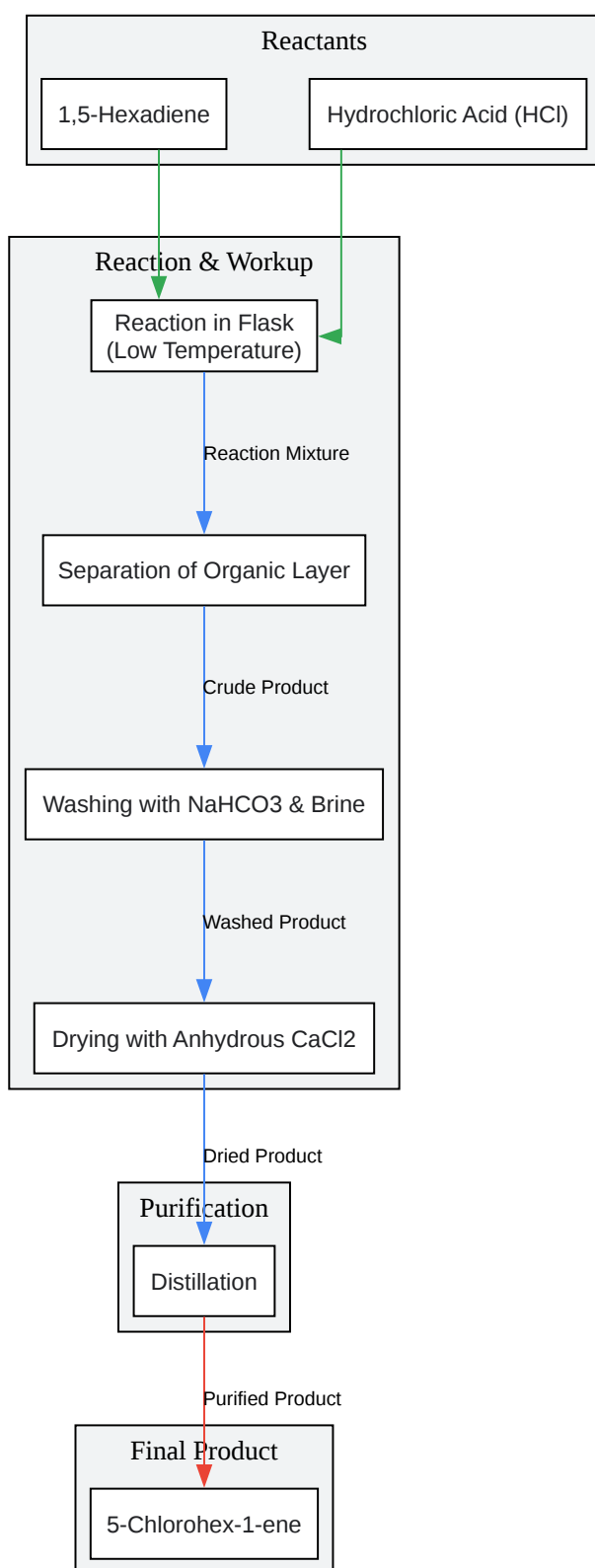
Procedure:

- **Reaction Setup:** 1,5-hexadiene is placed in the reaction flask, which is cooled in an ice bath.

- Addition of HCl: Concentrated hydrochloric acid is added dropwise to the stirred 1,5-hexadiene. The temperature is maintained at a low level to control the exothermic reaction.
- Reaction Monitoring: The reaction mixture is stirred for a specified period until completion, which can be monitored by techniques such as gas chromatography (GC).
- Workup: The organic layer is separated using a separatory funnel, washed with a saturated sodium bicarbonate solution to neutralize excess acid, and then with brine.
- Drying and Purification: The crude product is dried over anhydrous calcium chloride and then purified by distillation to obtain pure **5-Chlorohex-1-ene**.

Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis of **5-Chlorohex-1-ene** from 1,5-hexadiene.



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Caption: Synthesis workflow for **5-Chlorohex-1-ene**.

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References

- 1. chemnet.com [chemnet.com]
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Email: info@benchchem.com